

IPI-3063 Application Notes and Protocols for Laboratory Use

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IPI-3063

Cat. No.: B15541843

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Abstract

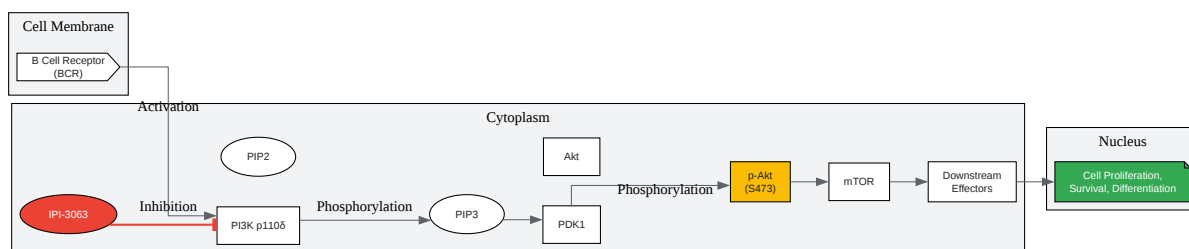
IPI-3063 is a highly potent and selective small molecule inhibitor of the phosphoinositide 3-kinase p110 δ (PI3K p110 δ) isoform.[1] It has demonstrated significant effects on B cell survival, proliferation, and differentiation, making it a valuable tool for research in immunology, oncology, and autoimmune diseases.[2][3] These application notes provide detailed guidelines and protocols for the laboratory use of **IPI-3063**, including its mechanism of action, key quantitative data, and standardized experimental procedures.

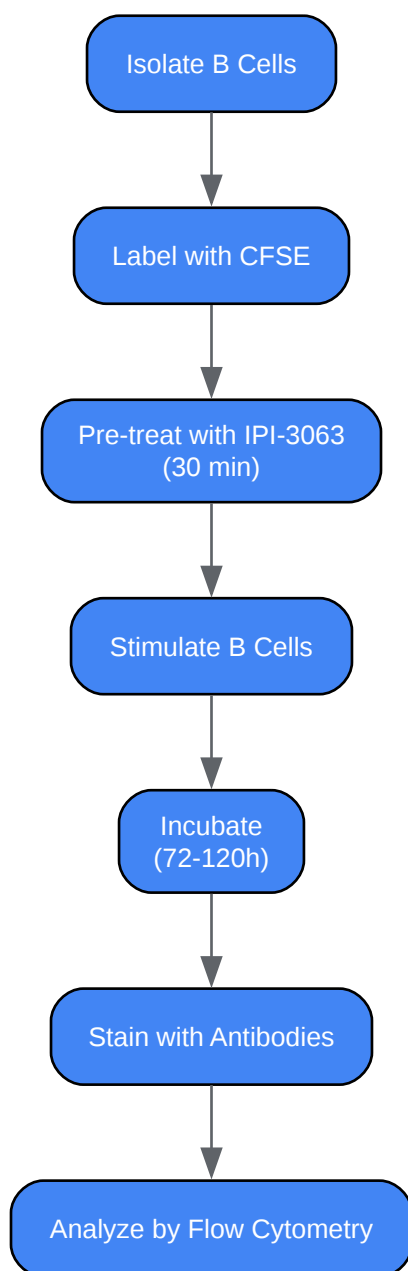
Mechanism of Action

IPI-3063 selectively targets the p110 δ catalytic isoform of Class I PI3Ks.[1] These kinases are crucial enzymes that transduce signals from cell surface receptors to downstream intracellular mediators, thereby regulating a multitude of cellular functions.[3][4] The p110 δ isoform is predominantly expressed in hematopoietic cells and plays a critical role in B lymphocyte development, activation, survival, and differentiation.[3][4] By inhibiting p110 δ , **IPI-3063** effectively modulates the PI3K/Akt signaling pathway, leading to reduced B cell proliferation

and survival.[2][5] Elevated signaling through this pathway is often observed in B cell malignancies and autoimmune conditions.[3][4]

Signaling Pathway Diagram





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- To cite this document: BenchChem. [IPI-3063 Application Notes and Protocols for Laboratory Use]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15541843/docs#ipi-3063-application-notes-and-protocols-for-laboratory-use\]](https://www.benchchem.com/product/b15541843/docs#ipi-3063-application-notes-and-protocols-for-laboratory-use)

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